

# The History and Discovery of 1,2-Diformylhydrazine: A Technical Guide

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## Compound of Interest

Compound Name: 1,2-Diformylhydrazine

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An in-depth exploration of the synthesis, properties, and applications of a key chemical intermediate.

## Introduction

**1,2-Diformylhydrazine**, a simple yet versatile organic compound, holds a significant place in the landscape of synthetic chemistry. First synthesized in the mid-20th century, this white crystalline solid has emerged as a crucial building block, most notably in the production of heterocyclic compounds such as 1,2,4-triazoles, which are known for their broad range of biological activities. This technical guide provides a comprehensive overview of the history, discovery, synthesis, and applications of **1,2-diformylhydrazine**, with a focus on its relevance to researchers, scientists, and professionals in drug development.

## History and Discovery

The first notable synthesis of **1,2-diformylhydrazine** was reported in the mid-20th century during systematic investigations into hydrazine derivatives for potential industrial and pharmaceutical applications.<sup>[1]</sup> A seminal paper by C. Ainsworth and R.G. Jones published in the Journal of the American Chemical Society in 1955 is a key reference, describing a method for its preparation.<sup>[2]</sup> This work laid the foundation for subsequent research and development involving this compound. The primary motivation for its initial synthesis was its potential as a precursor to more complex molecules, a role it continues to fulfill today.

## Chemical and Physical Properties

**1,2-Diformylhydrazine** is a white, water-soluble solid.<sup>[3]</sup> X-ray crystallography has confirmed that it is a planar molecule.<sup>[3]</sup> It is sparingly soluble in common organic solvents like ethanol and ether.<sup>[1]</sup>

Property	Value	Reference
Chemical Formula	C <sub>2</sub> H <sub>4</sub> N <sub>2</sub> O <sub>2</sub>	[3]
Molar Mass	88.07 g/mol	[3]
Appearance	White crystalline solid	[3]
Melting Point	155–157 °C	[3]
Solubility	Water-soluble, sparingly soluble in ethanol and ether	[1]

## Synthesis of 1,2-Diformylhydrazine

The most common and historically significant method for synthesizing **1,2-diformylhydrazine** involves the reaction of hydrazine with either formamide or formic acid.

### Experimental Protocol: Synthesis from Hydrazine Hydrate and Formamide (Ainsworth & Jones, 1955)

This method, adapted from the work of Ainsworth and Jones, remains a fundamental procedure for the laboratory-scale synthesis of **1,2-diformylhydrazine**.

#### Materials:

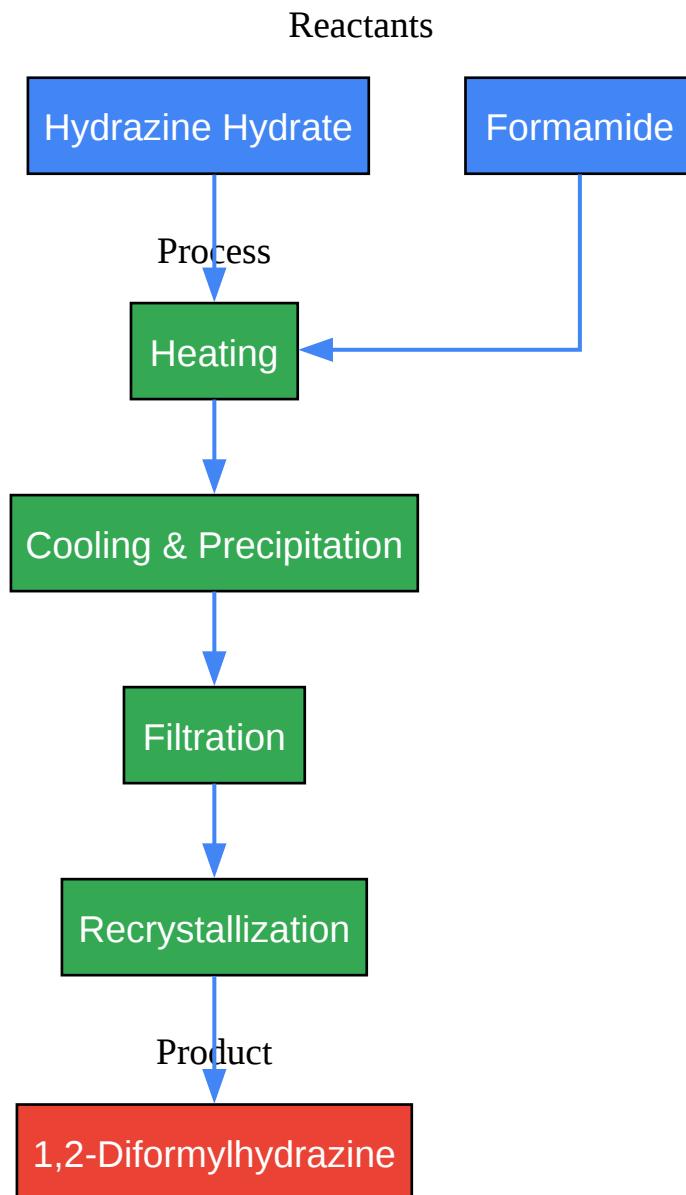
- Hydrazine hydrate
- Formamide
- Ethanol

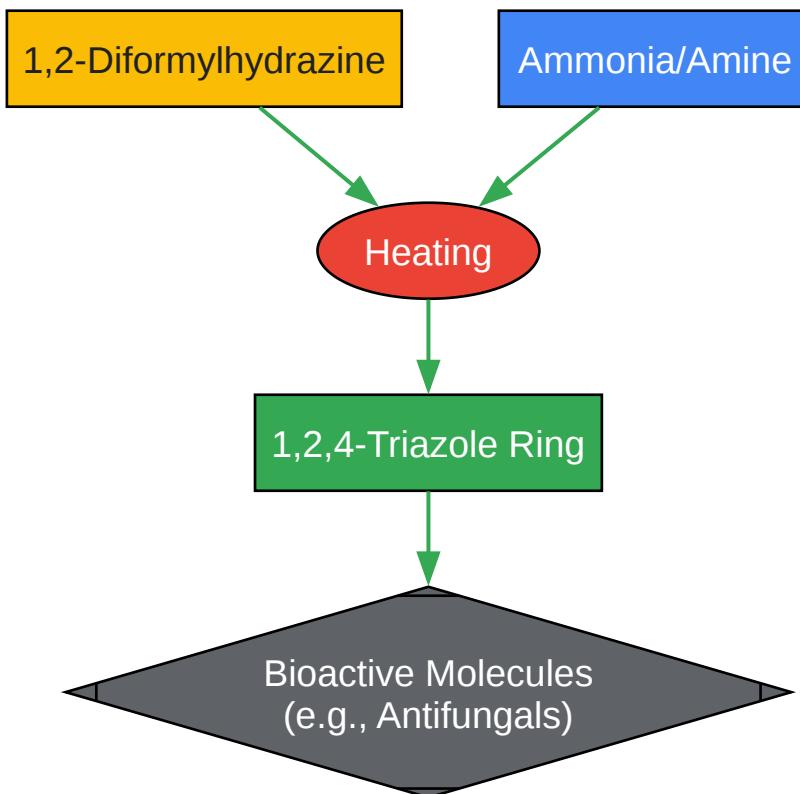
#### Procedure:

- A mixture of hydrazine hydrate and an excess of formamide is heated.
- The reaction mixture is typically maintained at an elevated temperature for a specified period to ensure the completion of the diformylation.
- Upon cooling, the crude **1,2-diformylhydrazine** precipitates from the reaction mixture.
- The solid product is then collected by filtration and can be purified by recrystallization from a suitable solvent, such as ethanol, to yield a product with a melting point of 159-160 °C.

A patent describes a process for preparing 1,2,4-triazole from hydrazine and formamide, which includes the formation of **1,2-diformylhydrazine** as an intermediate with an 80% yield.<sup>[4]</sup> Another patent details a method for producing N,N'-diformylhydrazine by reacting formamide with hydrazine hydrate at elevated temperatures.<sup>[5][6]</sup>

## Logical Workflow for Synthesis





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